

Essential Safety and Operational Guide for Handling DD-03-171

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Compound of Interest

Compound Name: DD-03-171

Cat. No.: B606998

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **DD-03-171**. The following procedures are designed to ensure the safe handling, use, and disposal of this potent and selective Bruton's tyrosine kinase (BTK) Degradator.

Compound Information and Hazard Identification

DD-03-171 is a potent PROTAC (Proteolysis Targeting Chimera) BTK degrader with a DC50 of 5.1 nM.[2][3] It functions by inducing the degradation of BTK, IKFZ1, and IKFZ3.[2][3] As a potent compound, **DD-03-171** requires careful handling to minimize exposure. The molecule contains a thalidomide analog, which necessitates stringent precautions, particularly concerning reproductive hazards.

Hazard Statement:

- Harmful if swallowed.
- Very toxic to aquatic life with long-lasting effects.

Personal Protective Equipment (PPE)

A comprehensive PPE program is mandatory for all personnel handling **DD-03-171**. The following table outlines the minimum required PPE.

Operation	Required PPE	Notes
Handling of solid compound (weighing, aliquoting)	- Disposable nitrile gloves (double-gloving recommended)- Laboratory coat- Chemical splash goggles- Face shield- Respiratory protection (e.g., N95 respirator)	All handling of the solid compound should be performed in a certified chemical fume hood or a glove box.
Handling of stock solutions and dilutions	- Disposable nitrile gloves- Laboratory coat- Chemical splash goggles	Work should be conducted in a chemical fume hood.
Cell culture and in-vitro assays	- Disposable nitrile gloves- Laboratory coat- Safety glasses	Standard cell culture hood procedures should be followed.
Animal handling (dosing)	- Disposable nitrile gloves- Laboratory coat- Safety glasses or goggles	Handle animals in a biosafety cabinet.

Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to ensure the stability of the compound and the safety of laboratory personnel.

Parameter	Guideline	Reference
Storage Temperature	Store at -20°C.	[3]
Handling Precautions	Avoid inhalation, and contact with eyes and skin. Avoid dust and aerosol formation. Use only in areas with appropriate exhaust ventilation.	
Hygiene	Do not eat, drink, or smoke when using this product. Wash skin thoroughly after handling.	
Stock Solution Storage	Store stock solutions in aliquots in tightly sealed vials at -20°C for up to one month or -80°C for up to six months. Before use, allow the product to equilibrate to room temperature for at least 1 hour prior to opening the vial.	[2]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

Emergency Situation	First Aid Measures
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Seek immediate medical attention.
Accidental Spill	Evacuate the area. Wear appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal. Decontaminate the spill area.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **DD-03-171**.

Materials:

- **DD-03-171** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance

- Chemical fume hood
- Appropriate PPE (double nitrile gloves, lab coat, safety goggles, face shield)
- Sterile microcentrifuge tubes or vials

Procedure:

- Pre-weighing Preparation:
 - Ensure the chemical fume hood is clean and certified.
 - Don all required PPE.
 - Allow the vial of **DD-03-171** to equilibrate to room temperature for at least one hour before opening.
- Weighing the Compound:
 - Carefully weigh the desired amount of **DD-03-171** on a calibrated analytical balance within the fume hood. For example, to prepare 1 mL of a 10 mM solution, weigh 9.91 mg of **DD-03-171** (Molecular Weight: 991.16 g/mol).
- Solubilization:
 - Transfer the weighed **DD-03-171** to a sterile vial.
 - Add the calculated volume of anhydrous DMSO to the vial. To prepare a 10 mM solution with 9.91 mg of **DD-03-171**, add 1 mL of DMSO.
 - Cap the vial tightly and vortex until the solid is completely dissolved. Gentle warming to 37°C and sonication can be used to aid dissolution if necessary.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.

- Clearly label each aliquot with the compound name, concentration, date, and storage conditions.
- Store the aliquots at -20°C or -80°C.

Disposal Plan

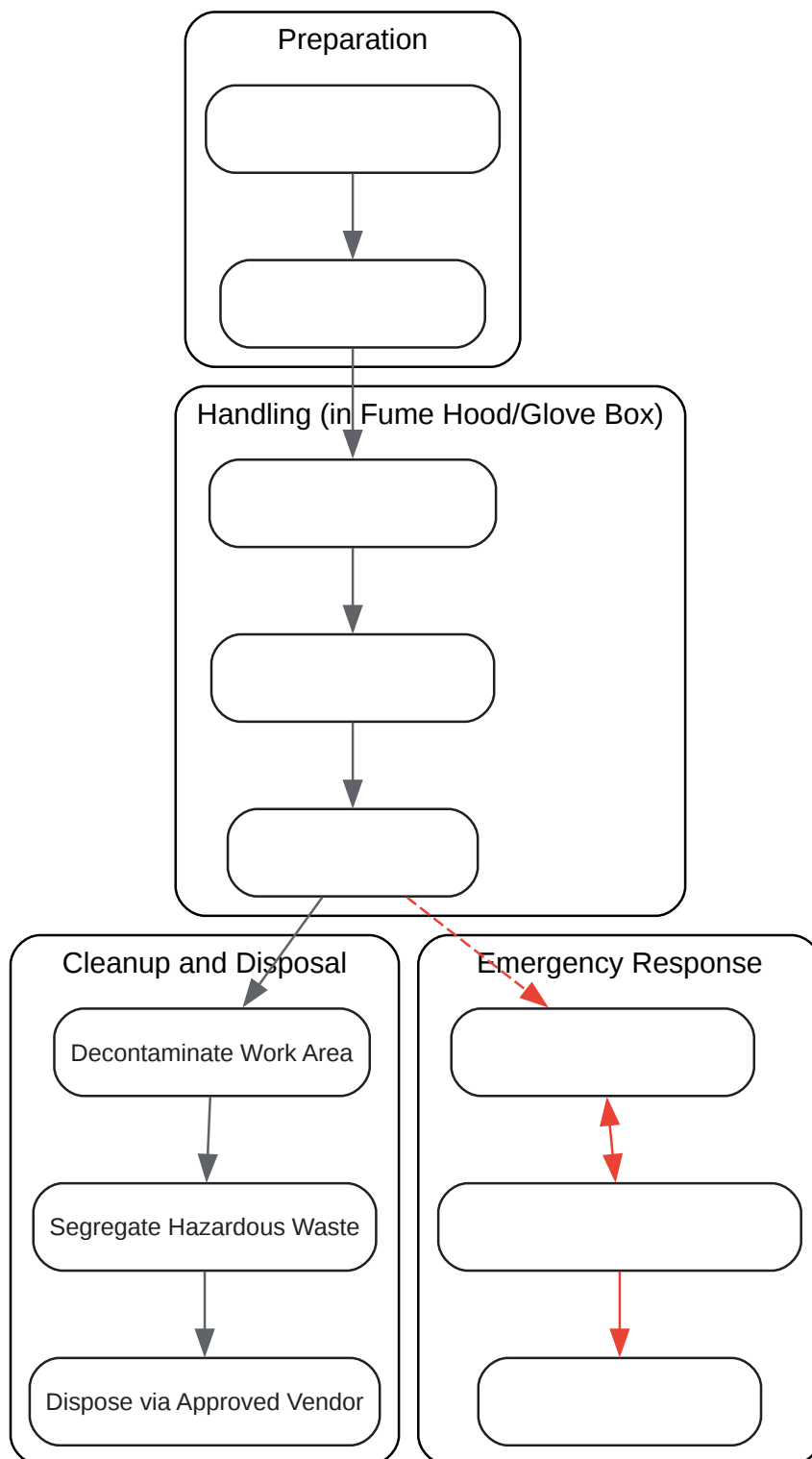
All waste materials contaminated with **DD-03-171** must be considered hazardous waste.

Waste Type	Disposal Procedure
Solid DD-03-171	Dispose of in a sealed, clearly labeled hazardous waste container.
Contaminated Labware (vials, pipette tips, etc.)	Place in a designated hazardous waste container.
Liquid Waste (unused solutions)	Collect in a sealed, labeled hazardous waste container. Do not pour down the drain.
Contaminated PPE	Dispose of in a designated hazardous waste container.

All hazardous waste must be disposed of through an approved waste disposal plant in accordance with local, state, and federal regulations.

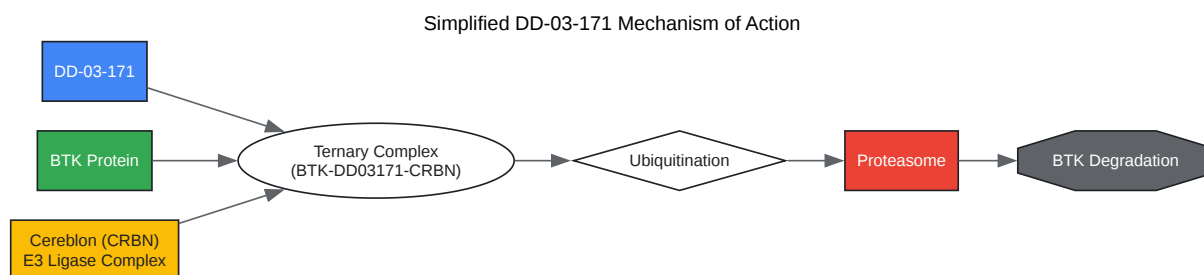
Workflow and Pathway Diagrams

DD-03-171 Handling and Disposal Workflow



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Caption: Workflow for the safe handling and disposal of **DD-03-171**.



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Caption: Simplified signaling pathway of **DD-03-171** action.

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